

Technical Guide to the Safety Data for 4-Iodo-3-nitrobenzonitrile

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Compound of Interest

Compound Name: 4-Iodo-3-nitrobenzonitrile

Cat. No.: B178522

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for **4-Iodo-3-nitrobenzonitrile**, a chemical intermediate used in various research and development applications. The following sections detail its physical and chemical properties, known hazards, and recommended safety protocols, presented in a format designed for technical professionals.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Iodo-3-nitrobenzonitrile** is presented in Table 1. This data is essential for proper handling, storage, and experimental design.

Table 1: Physical and Chemical Properties of **4-Iodo-3-nitrobenzonitrile**

Property	Value	Source
Molecular Formula	C ₇ H ₃ IN ₂ O ₂	[1][2]
Molecular Weight	274.02 g/mol	[1][2]
Appearance	Yellowish to off-white solid	[3]
Melting Point	155 - 159 °C	[3]
Boiling Point	Decomposes before boiling	[4]
Solubility in Water	Insoluble	[3][4]
Solubility in Organic Solvents	Soluble in common organic solvents like dichloromethane and chloroform	[3][4]
Purity	Typically ≥98%	[2]
Storage	Store at 4°C, protected from light in a tightly closed container.	[2]

Hazard Identification and Classification

4-Iodo-3-nitrobenzonitrile is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements.

Table 2: GHS Hazard Classification

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin[1]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation[1]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled[1]
Specific target organ toxicity, single exposure (Category 3)	H335: May cause respiratory irritation[1]

Experimental Protocols for Toxicity Assessment

While specific toxicological studies for **4-Iodo-3-nitrobenzonitrile** are not publicly available, the following are detailed methodologies based on OECD guidelines for assessing the acute toxicity of a chemical substance.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

This method is designed to assess the oral toxicity of a substance with the use of a minimal number of animals.

- **Animal Selection:** Healthy, young adult rats of a single sex (typically females as they are often more sensitive) are used.
- **Housing and Fasting:** Animals are housed in suitable cages and fasted overnight (withholding food but not water) before administration of the test substance.
- **Dose Administration:** The substance is administered in a single dose by oral gavage. The initial dose is selected from fixed levels (5, 50, 300, 2000 mg/kg body weight) based on a preliminary sighting study.

- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days. Observations are made frequently on the day of dosing and at least daily thereafter.
- **Endpoint:** The test allows for the identification of a dose causing evident toxicity and can be used to classify the substance according to its acute oral toxicity.

Acute Dermal Toxicity (Based on OECD Guideline 402)

This test determines the toxic effects of a substance applied to the skin.

- **Animal Selection:** Healthy young adult rats, rabbits, or guinea pigs with intact skin are used.
- **Preparation of Skin:** Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the animals.
- **Dose Application:** The test substance is applied uniformly over an area of not less than 10% of the total body surface area. The application site is then covered with a porous gauze dressing and non-irritating tape.
- **Exposure Duration:** The substance is typically left in contact with the skin for 24 hours.
- **Observation:** Animals are observed for signs of skin irritation (erythema and edema) at the site of application and for systemic toxicity for at least 14 days. Body weight is recorded weekly.
- **Endpoint:** The study provides information on the dermal irritation potential and systemic toxicity following dermal exposure.

Acute Inhalation Toxicity (Based on OECD Guideline 403)

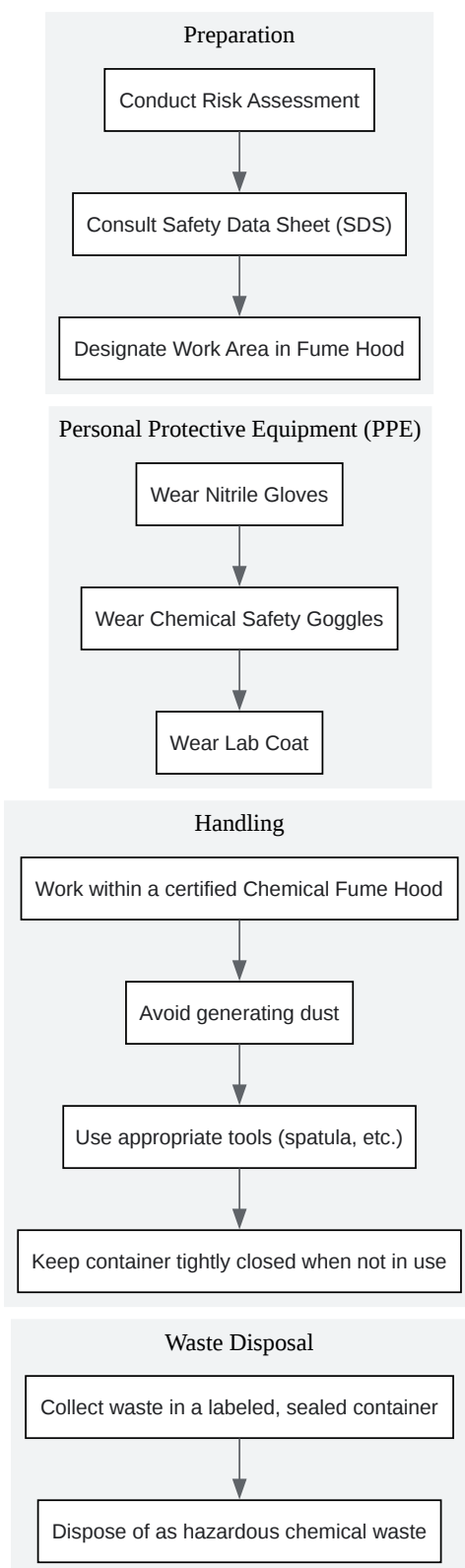
This study assesses the toxicity of a substance upon inhalation.

- **Animal Selection:** Young adult rats are the preferred species.
- **Exposure Method:** Animals are exposed to the test substance as a gas, vapor, or aerosol in a whole-body or head-only exposure chamber for a defined period (typically 4 hours).

- Concentration: At least three concentrations are tested, with the highest concentration expected to result in some mortality.
- Observation: Animals are monitored for clinical signs of toxicity during and after exposure. Observations continue for at least 14 days post-exposure. Body weights are recorded, and a full necropsy is performed on all animals at the end of the study.
- Endpoint: The LC50 (median lethal concentration) is determined, along with other observed toxic effects.

Safe Handling and Emergency Procedures

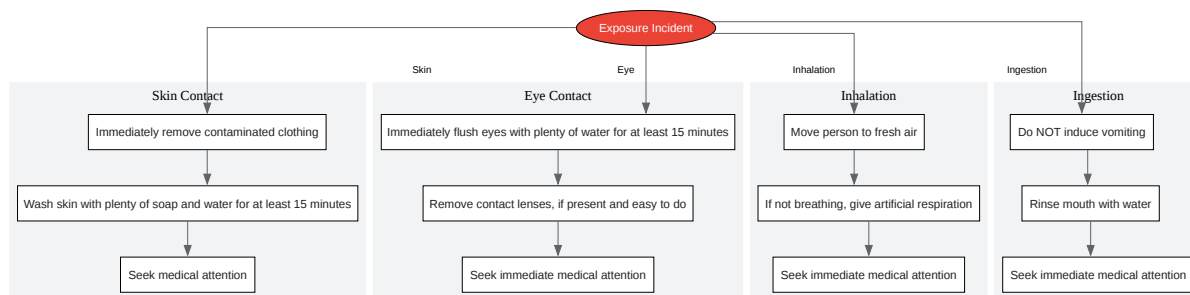
Given the hazardous nature of **4-Iodo-3-nitrobenzonitrile**, strict adherence to safety protocols is mandatory.



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Caption: Workflow for the safe handling of **4-Iodo-3-nitrobenzonitrile**.

Emergency Procedures Workflow



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